

Application Notes and Protocols: Ethoxymethanol (2-Ethoxyethanol)

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Compound of Interest

Compound Name: Ethoxymethanol

Cat. No.: B161747

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Introduction

Ethoxymethanol, more commonly known as 2-ethoxyethanol, is a versatile solvent with the chemical formula $C_4H_{10}O_2$. It is a clear, colorless liquid with a mild, sweet odor. Its amphiphilic nature, possessing both polar and non-polar characteristics, makes it an effective solvent for a wide range of substances, including oils, resins, waxes, and nitrocellulose.[1] This property has led to its use in various industrial and laboratory applications, including in the formulation of lacquers, paints, cleaning products, and as an anti-icing additive for aviation fuels.[2] In a laboratory setting, it can be used as a solvent in chemical synthesis and for analytical procedures.

This document provides detailed protocols for the safe handling, storage, and use of 2-ethoxyethanol in a laboratory environment, along with information on its chemical properties and metabolic pathway.

Chemical and Physical Properties

A summary of the key physical and chemical properties of 2-ethoxyethanol is provided in the table below for easy reference.

Property	Value	Reference
CAS Number	110-80-5	
Molecular Formula	C4H10O2	
Molecular Weight	90.12 g/mol	[3]
Appearance	Clear, colorless liquid	
Odor	Sweetish, mild	[1]
Boiling Point	135 °C (275 °F)	
Melting Point	-70 °C (-94 °F)	[3]
Flash Point	40 °C (105 °F)	[3]
Density	0.931 g/cm ³ at 20 °C	[3]
Solubility in Water	Miscible	[1]
Vapor Pressure	5.3 mmHg at 25 °C	
Autoignition Temperature	235 °C (455 °F)	[4]

Safety, Handling, and Storage Protocols

WARNING: 2-Ethoxyethanol is a hazardous substance that can cause serious health effects. It is classified as a reproductive toxin and may damage fertility or the unborn child. It is also harmful if swallowed, inhaled, or in contact with skin.

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling 2-ethoxyethanol.

PPE	Specifications
Gloves	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Always inspect gloves for integrity before use.
Eye Protection	Chemical safety goggles or a face shield.
Lab Coat	A flame-retardant lab coat should be worn to protect from splashes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a respirator with an appropriate organic vapor cartridge is required.

Handling Procedures

- **Work Area:** All work with 2-ethoxyethanol should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- **Dispensing:** Use a grounded, bonded dispensing system to prevent static electricity buildup, which can be an ignition source. Use only non-sparking tools.
- **Avoid Contact:** Avoid direct contact with skin, eyes, and clothing. In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- **Avoid Inhalation:** Avoid breathing vapors or mists.
- **Peroxide Formation:** 2-Ethoxyethanol can form explosive peroxides upon exposure to air and light, especially during storage. Containers should be dated upon receipt and opening. Test for the presence of peroxides before heating or distilling. If peroxides are suspected, do not handle the container and consult with your institution's environmental health and safety department.

Storage Protocols

Proper storage is crucial to maintain the stability of 2-ethoxyethanol and prevent hazardous situations.

Storage Condition	Protocol
Location	Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition. ^[5] Store in a flammable liquids storage cabinet.
Containers	Keep containers tightly closed. ^[5] Containers should be made of an appropriate material (e.g., glass or compatible plastic) and be properly labeled with the chemical name and hazard warnings.
Incompatible Materials	Store separately from strong oxidizing agents, strong acids, and strong bases. ^{[4][5]}
Temperature	Store at a controlled room temperature.

Experimental Protocols

Analytical Determination of 2-Ethoxyethanol by Gas Chromatography (GC)

This protocol describes a general method for the quantification of 2-ethoxyethanol in a sample matrix.

Materials:

- Gas chromatograph with a flame ionization detector (GC-FID)
- Capillary column suitable for polar analytes (e.g., DB-WAX)
- Autosampler vials with septa
- Syringes
- 2-Ethoxyethanol standard

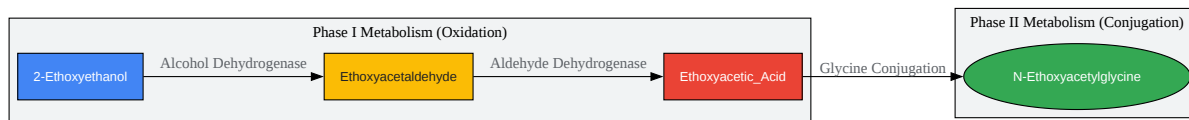
- Solvent for dilution (e.g., methanol or dichloromethane)
- Sample containing 2-ethoxyethanol

Procedure:

- **Standard Preparation:** Prepare a series of calibration standards by accurately diluting the 2-ethoxyethanol standard in the chosen solvent to cover the expected concentration range of the samples.
- **Sample Preparation:** Dilute the sample containing 2-ethoxyethanol with the solvent to a concentration that falls within the calibration range.
- **GC-FID Conditions (Example):**
 - Injector Temperature: 250 °C
 - Detector Temperature: 275 °C
 - Oven Program: Initial temperature of 50 °C, hold for 2 minutes, ramp to 200 °C at 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium or Nitrogen at a constant flow rate.
 - Injection Volume: 1 µL
- **Analysis:** Inject the prepared standards and samples into the GC-FID.
- **Quantification:** Construct a calibration curve by plotting the peak area of the 2-ethoxyethanol standard against its concentration. Determine the concentration of 2-ethoxyethanol in the samples by comparing their peak areas to the calibration curve.

Metabolic Pathway of 2-Ethoxyethanol

The primary metabolic pathway of 2-ethoxyethanol in the body involves oxidation to ethoxyacetic acid, which is then conjugated with glycine. This process primarily occurs in the liver.

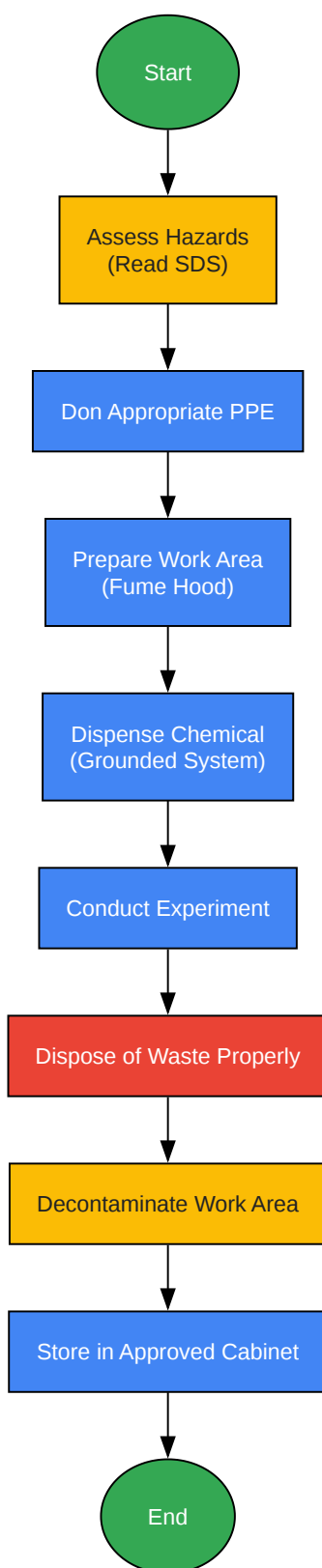


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Caption: Metabolic pathway of 2-ethoxyethanol.

Safe Handling and Storage Workflow

The following diagram outlines the key steps for the safe handling and storage of 2-ethoxyethanol in a laboratory setting.



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Caption: Workflow for safe handling and storage.

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